

Application Note & Protocols: Comprehensive Characterization of 2-(4-Fluorophenoxy)-5-nitrobenzaldehyde Derivatives

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Compound of Interest

Compound Name: 2-(4-Fluorophenoxy)-5-nitrobenzaldehyde

CAS No.: 57388-43-9

Cat. No.: B1322739

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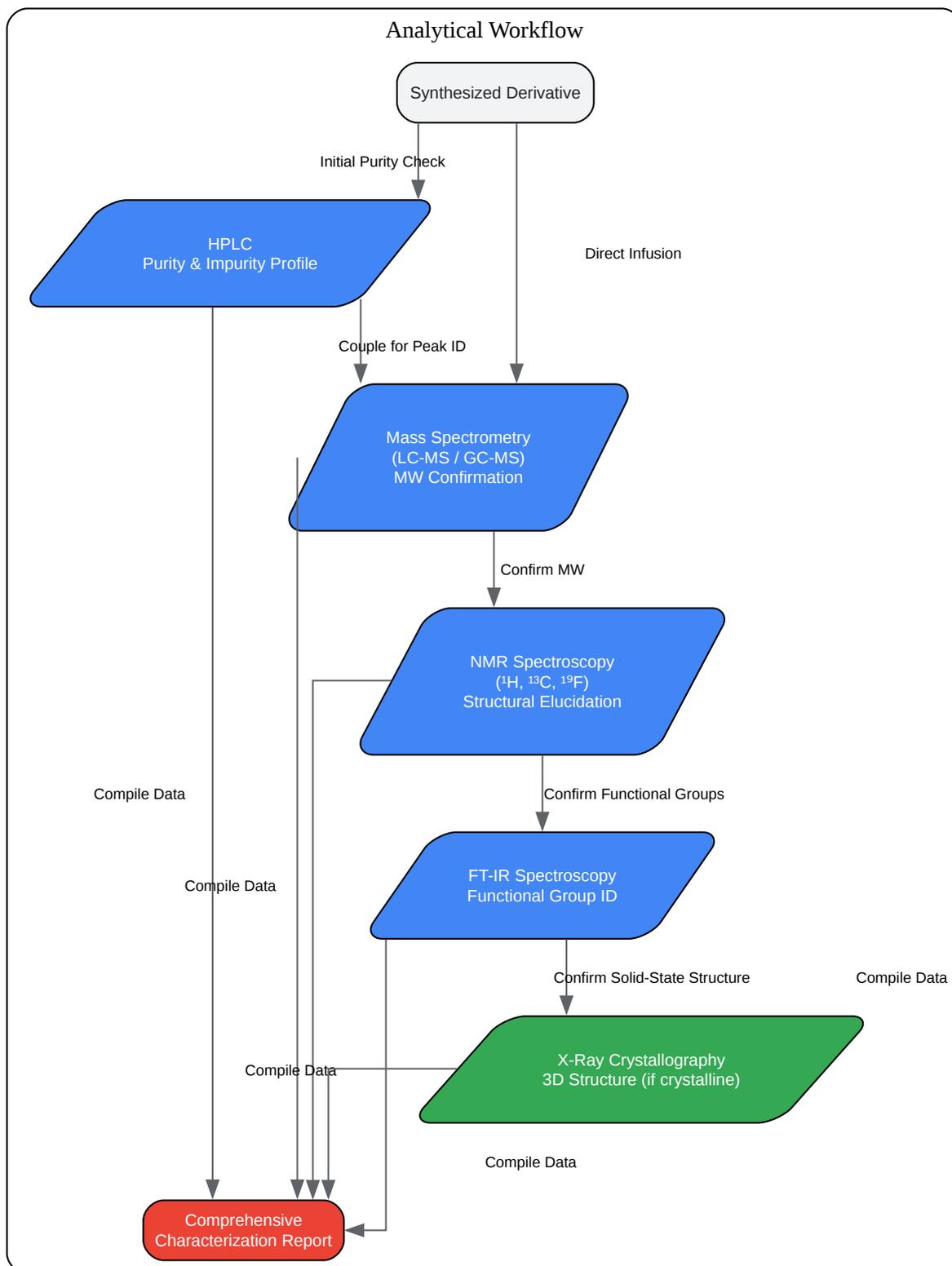
Abstract

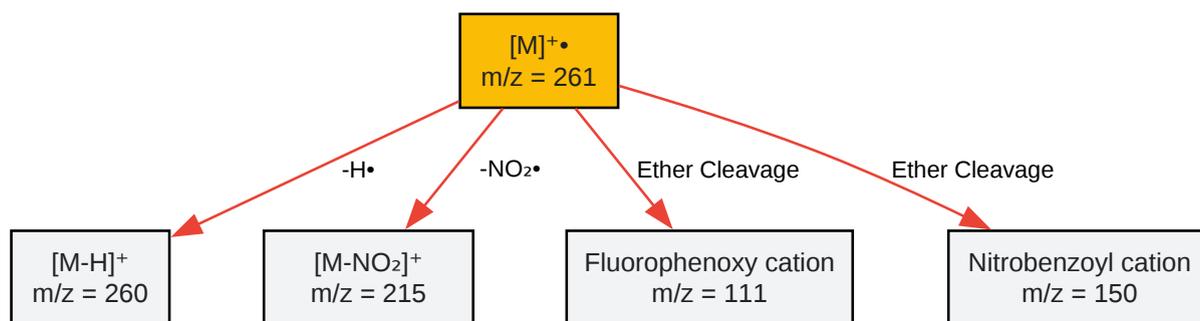
This guide provides a comprehensive framework of analytical methodologies for the structural elucidation, purity assessment, and physicochemical characterization of **2-(4-fluorophenoxy)-5-nitrobenzaldehyde** and its derivatives. These compounds are significant intermediates in medicinal chemistry and drug development, where precise structural confirmation and impurity profiling are paramount.^[1] We present detailed, field-proven protocols for High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FT-IR) Spectroscopy, and Single-Crystal X-ray Crystallography. The causality behind experimental choices is explained, and each protocol is designed as a self-validating system to ensure data integrity and reproducibility for researchers, scientists, and drug development professionals.

Strategic Approach to Characterization

The analytical characterization of a specialized intermediate like **2-(4-fluorophenoxy)-5-nitrobenzaldehyde** requires a multi-faceted approach. No single technique can provide a complete picture. Instead, we employ a logical workflow where each method yields complementary information, leading to an unambiguous structural and purity profile. The

workflow begins with chromatography to assess purity, followed by spectroscopic methods for structural confirmation, and culminates with crystallography for definitive spatial arrangement.





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Sources

- 1. CN102786372A - Synthesis of m-nitrobenzaldehyde derivative - Google Patents [patents.google.com]
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